Comparative Analysis of D-Apiitol and Other Polyols

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Compound of Interest

Compound Name:	*D-Apiitol*
CAS No.:	*10592-17-3*
Cat. No.:	*B082165*

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Executive Summary: The Branched-Chain Paradigm

In the landscape of sugar alcohols (polyols), **D-Apiitol** represents a structural anomaly. While industry standards like Sorbitol and Mannitol rely on linear carbon backbones derived from hexoses, **D-Apiitol** is a branched-chain tetrol (3-C-(hydroxymethyl)-D-glycerotetritol).

This structural divergence—specifically the presence of a tertiary carbon and a hydroxymethyl branch—fundamentally alters its physicochemical behavior, enzymatic recognition, and potential utility as a chiral synthon. This guide provides a rigorous comparison of **D-Apiitol** against linear alternatives, focusing on stability, enzymatic specificity, and synthesis protocols.

Structural & Physicochemical Comparison

The defining feature of **D-Apiitol** is its branching at the C-3 position. Unlike linear polyols which pack efficiently into crystal lattices (resulting in high melting points for Mannitol), **D-Apiitol**'s irregular geometry impedes crystallization, often yielding a hygroscopic syrup or low-melting solid.

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Table 1: Physicochemical Profile of **D-Apiitol** vs. Linear Polyols

Feature	D-Apiitol	D-Sorbitol	D-Mannitol
IUPAC Name	(3S)-2-(hydroxymethyl)butane-1,2,3,4-tetrol	(2S,3R,4R,5R)-Hexane-1,2,3,4,5,6-hexol	(2R,3R,4R,5R)-Hexane-1,2,3,4,5,6-hexol
Carbon Skeleton	Branched (C5 w/ C3-branch)	Linear (C6)	Linear (C6)
Molecular Weight	152.15 g/mol	182.17 g/mol	182.17 g/mol
Physical State	Hygroscopic Solid / Viscous Syrup	Crystalline Solid	Crystalline Solid
Melting Point	~64–66 °C (Derivative dependent)*	95 °C	166 °C
Solubility (Water)	High (Hydrophilic branch)	High (~2200 g/L)	Moderate (~216 g/L)
Chirality	C-3 is a stereocenter	Multiple stereocenters	Multiple stereocenters
Primary Enzyme	Apiose 1-reductase (EC 1.1.1.114)	Sorbitol Dehydrogenase	Mannitol Dehydrogenase

*Note: **D-Apiitol** is difficult to crystallize in pure form due to rotational freedom of the hydroxymethyl branch. Reported melting points often refer to specific derivatives or hydrated forms.

Synthesis & Production Protocols

D-Apiitol is not extracted commercially but is synthesized from D-Apiose, a rare sugar found in the cell walls of Posidonia oceanica (seagrass) and Apium petroselinum (parsley).

Method A: Chemical Synthesis (Sodium Borohydride Reduction)

Use this protocol for generating analytical standards.

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Reagents: D-Apiose (isolated from parsley apiin), Sodium Borohydride ($NaBH_4$), Methanol, Dowex 50W-X8 (H+ form).

- Dissolution: Dissolve 100 mg of D-Apiose in 5 mL of deionized water.
- Reduction: Add $NaBH_4$ (2.0 equivalents) slowly at 0°C. The borohydride attacks the aldehyde carbonyl at C-1.
- Incubation: Stir at room temperature for 2 hours. Monitor disappearance of reducing sugar via TLC (Solvent: n-Butanol/Acetic Acid/Water 2:1:1).
- Quenching: Add Dowex 50W-X8 resin (H+) until pH < 7 to destroy excess borohydride and remove Na+ ions.
- Borate Removal: Evaporate to dryness. Co-evaporate with methanol (3x 10 mL) to remove boric acid as volatile methyl borate.
- Result: **D-Apiitol** is obtained as a clear, viscous syrup.

Method B: Enzymatic Interconversion

Use this for biocompatible production or metabolic studies.

The enzyme Apiose 1-reductase (EC 1.1.1.114) specifically targets the branched structure, unlike broad-spectrum polyol dehydrogenases.

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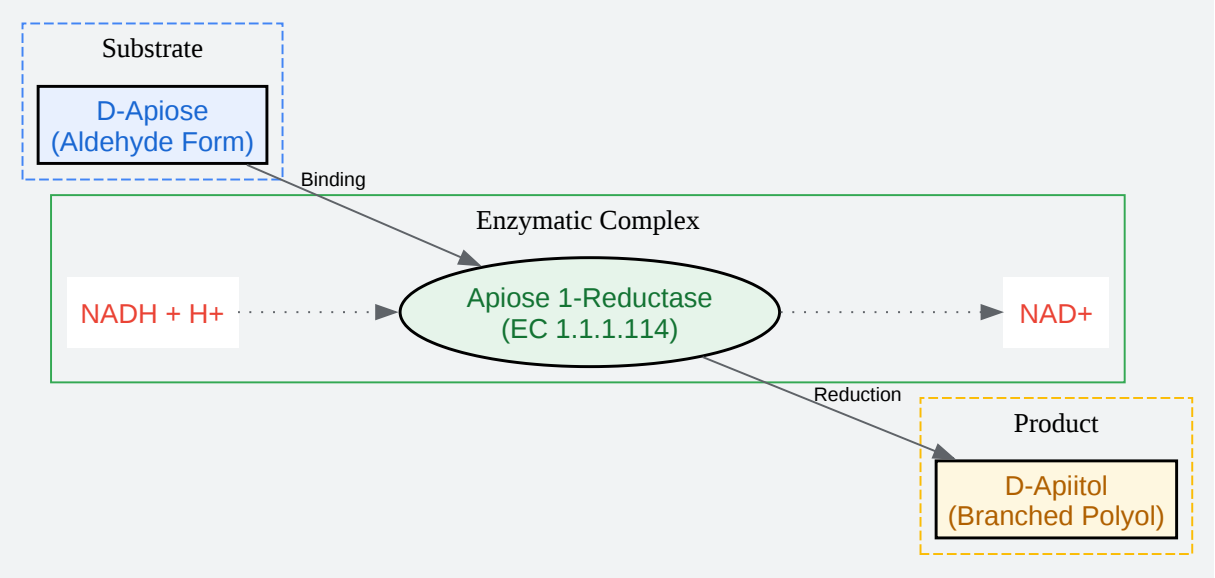

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Caption: Enzymatic reduction pathway mediated by Apiose 1-reductase, utilizing NADH as the hydride donor.[1]

Biochemical Specificity & Experimental Validation

The "Lock and Key" Divergence

Researchers often assume broad specificity in polyol dehydrogenases (e.g., Sorbitol Dehydrogenase acting on Xylitol). However, **D-Apiitol** does not cross-react with Sorbitol Dehydrogenase (SDH).

- Mechanism: SDH requires a linear C-2/C-4 configuration to coordinate the Zinc ion in the active site.
- Steric Hindrance: The C-3 hydroxymethyl branch of **D-Apiitol** creates steric clash within the hydrophobic pocket of SDH, preventing oxidation back to the sugar.

Protocol: Differential Enzymatic Assay

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To confirm the identity of a **D-Apiitol** sample vs. linear contaminants.

- Prepare Buffer: 0.1 M Glycine-NaOH, pH 9.5.
- Substrate Prep: Prepare 50 mM solutions of **D-Apiitol** (Sample), D-Sorbitol (Positive Control).
- Reaction Mix: In a cuvette, mix 900 µL buffer, 50 µL NAD+ (10 mM), and 50 µL Substrate.
- Initiation: Add 1 unit of Sheep Liver Sorbitol Dehydrogenase.
- Detection: Monitor Absorbance at 340 nm (NADH production) for 5 minutes.
  - Result A (Sorbitol): Rapid increase in A340.
  - Result B (**D-Apiitol**):No significant change in A340.

Applications in Drug Development

While Sorbitol is a bulk excipient, **D-Apiitol** is a high-value Chiral Synthon.

- Borate Complexation: **D-Apiitol** retains the unique ability of apiose to complex with borate diesters. In plant cell walls (Posidonia), this cross-links rhamnogalacturonan II. In drug delivery, this property can be exploited to create boron-responsive hydrogels that degrade at specific pH levels.
- Glycosidase Inhibition: The branched structure mimics the transition state of certain glycosidases. Derivatives of apiitol are investigated as potential inhibitors for specific sugar-processing enzymes, relevant in lysosomal storage disorder research.

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